

Comprehensive Disposal Guide: 2-Methyl-2-(quinolin-6-yl)propanoic Acid[1]

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Compound of Interest

Compound Name: 2-Methyl-2-(quinolin-6-yl)propanoic acid

CAS No.: 1022283-51-7

Cat. No.: B2973234

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Executive Summary & Compound Profile

2-Methyl-2-(quinolin-6-yl)propanoic acid (CAS: 1022283-51-7) is a functionalized quinoline derivative often utilized in medicinal chemistry as a pharmacophore building block.[1][2] Proper disposal is critical not only to comply with environmental regulations (RCRA/EPA) but to prevent the release of quinoline moieties, which have documented ecotoxicological and potential mutagenic profiles.[3]

This guide provides a self-validating workflow for the containment, classification, and destruction of this compound.

Physicochemical & Hazard Profile

Property	Specification
CAS Number	1022283-51-7
Molecular Formula	C ₁₃ H ₁₃ NO ₂
Molecular Weight	215.25 g/mol
Physical State	Solid (White to off-white powder)
Solubility	Low in water; Soluble in DMSO, Methanol, DCM
Acidity (pKa)	~4.5 (Carboxylic acid moiety)
Primary Hazards	Skin Irrit. 2 (H315), Eye Irrit.[3][4] 2A (H319), STOT SE 3 (H335)
GHS Signal Word	WARNING

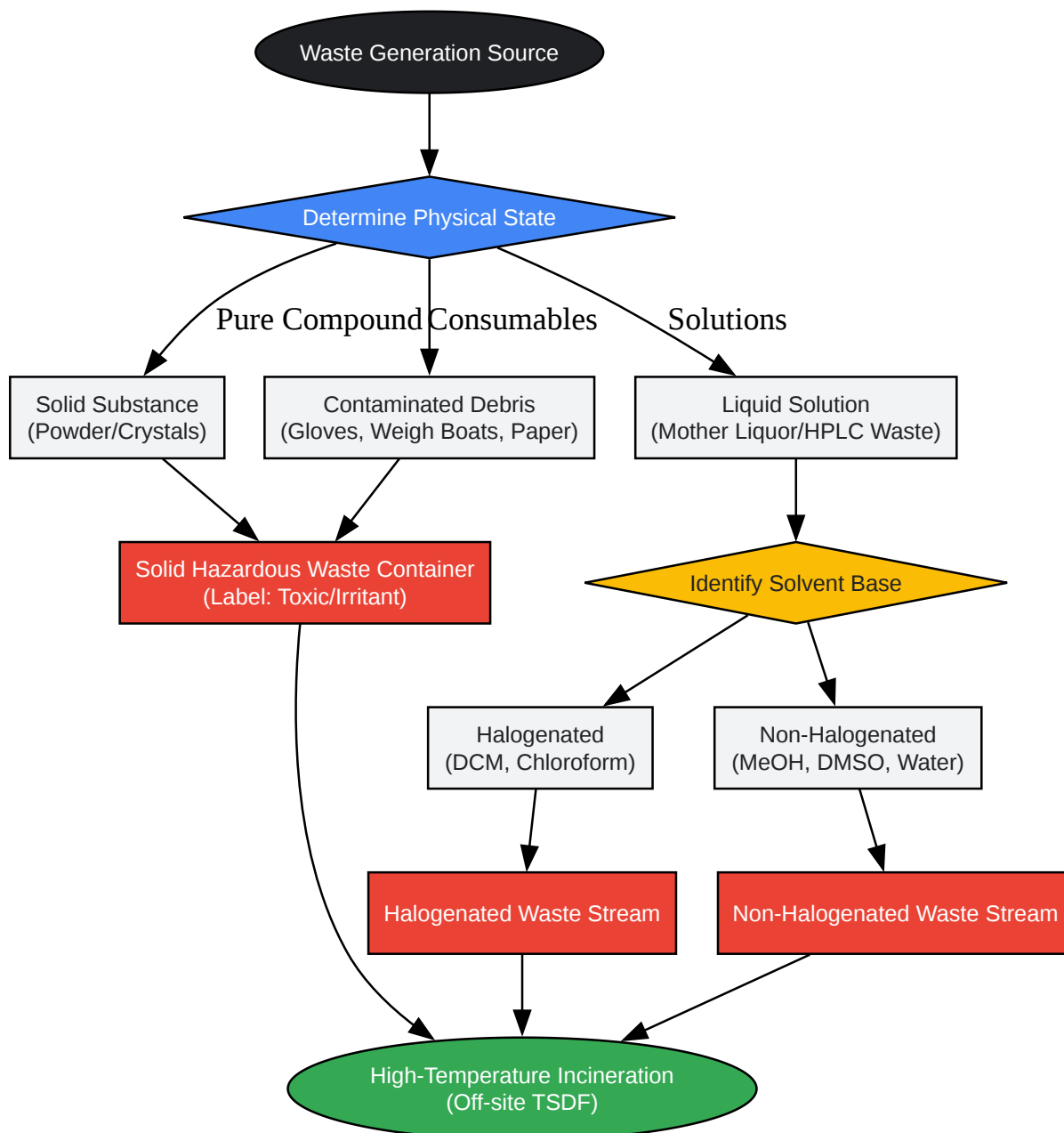
Personal Protective Equipment (PPE) Matrix

Before initiating any disposal or cleanup procedure, the following PPE barrier system must be verified.

Protection Zone	Equipment Standard	Rationale
Respiratory	N95 (minimum) or P100 Respirator	Prevents inhalation of fine particulates during solid transfer.
Dermal (Hands)	Nitrile Gloves (Double-gloving recommended)	Chemical resistance against organic acids and quinoline structures.
Ocular	Chemical Splash Goggles	Protects against acidic dust or solvent splash back.
Body	Lab Coat (Buttoned) + Tyvek Sleeves	Prevents particulate accumulation on street clothes.

Disposal Decision Logic (Workflow)

The following decision tree outlines the segregation logic required to prevent cross-contamination of waste streams.



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Figure 1: Segregation logic for **2-Methyl-2-(quinolin-6-yl)propanoic acid** waste streams ensuring compatibility with Treatment, Storage, and Disposal Facility (TSDF) protocols.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste Disposal (Pure Compound & Debris)

Objective: safely contain solid powder to prevent aerosolization and environmental leaching.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar with a screw-top lid. Avoid metal containers if the compound is potentially wet or acidic, as it may corrode the material over time.[\[3\]](#)
- Transfer:
 - Place the waste container inside a fume hood.
 - Using a disposable spatula, transfer the solid gently to avoid dust generation.[\[3\]](#)
 - Critical Step: Wipe the neck of the container with a dry Kimwipe to ensure a tight seal.
- Labeling:
 - Affix a hazardous waste tag immediately.
 - Chemical Name: Write "**2-Methyl-2-(quinolin-6-yl)propanoic acid**".
 - Hazards: Check "Toxic" and "Irritant".[\[5\]](#)
 - Constituents: If mixed with silica gel or celite, list those as percentages.
- Secondary Containment: Place the sealed jar into a secondary bin or bag until pickup by EHS.

Protocol B: Liquid Waste Disposal (Solutions)

Objective: Prevent precipitation in waste lines and ensure solvent compatibility.

- pH Check: Although the compound is an acid, in organic solvents (DMSO/MeOH), pH is less critical.[\[3\]](#) However, if in aqueous buffer, ensure pH is between 5–9 before adding to a commingled waste drum to prevent heat generation or gas evolution.[\[3\]](#)

- Segregation:
 - Stream A (Halogenated): If dissolved in Dichloromethane (DCM) or Chloroform.
 - Stream B (Non-Halogenated): If dissolved in Methanol, Ethanol, DMSO, or Acetone.[3]
- Precipitation Risk: High concentrations (>100 mg/mL) may precipitate when mixed with other wastes.
 - Action: Dilute with the parent solvent before disposal to ensure the compound remains in solution, preventing clogs in the waste drum bung.[3]

Protocol C: Spill Cleanup (Emergency Response)

Scenario: 500 mg of powder spilled on the benchtop.

- Isolate: Mark the area and notify nearby personnel.
- Dampen: Cover the spill gently with paper towels dampened with water or ethanol. This prevents dust from becoming airborne.[5][6][7][8][9][10]
- Collect: Scoop the damp towels and solid residue into a sealable bag or jar.
- Decontaminate:
 - Wash the surface with a 10% soap/water solution.
 - Follow with a solvent wipe (Ethanol) to solubilize any remaining organic residue.
 - Dispose of all cleanup materials as Solid Hazardous Waste.

Regulatory Compliance & Waste Codes

EPA/RCRA Classification

While **2-Methyl-2-(quinolin-6-yl)propanoic acid** is not explicitly "P-listed" or "U-listed" by specific CAS number in 40 CFR 261.33, it must be managed as hazardous due to its chemical class and toxicity profile.[3]

- Characteristic Waste: If the waste solution is acidic ($\text{pH} \leq 2$), it carries the D002 (Corrosivity) code.[\[3\]](#)[\[11\]](#)
- Toxic Constituents: Quinoline (parent structure) is a hazardous constituent.[\[6\]](#)
- Recommended Waste Profile:
 - Waste Code: Non-Regulated Chemical Waste (unless characteristic), but Best Practice dictates managing as Hazardous Waste.[\[3\]](#)
 - Disposal Method: Fuel blending or High-Temperature Incineration. DO NOT dispose of via sanitary sewer or trash.

Transport (DOT)

- Proper Shipping Name: Environmentally hazardous substance, solid, n.o.s. (if >5kg or highly concentrated), or regulated simply as "Chemical Waste" depending on concentration.[\[3\]](#)
- Packing Group: III (Minor Danger).

References

- US Environmental Protection Agency (EPA). (2024). Hazardous Waste Management: Quinoline and Derivatives. RCRA Online. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2024). Occupational Chemical Database: Quinoline. Retrieved from [\[Link\]](#)

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